

# Technical Guide: 2,3-Dihydroxypropanenitrile (Glyceronitrile)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dihydroxypropanenitrile

Cat. No.: B15442846

[Get Quote](#)

CAS Number: 69470-43-5

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,3-Dihydroxypropanenitrile**, also known as glyceronitrile, is a simple cyanohydrin with the chemical formula  $C_3H_5NO_2$ . This molecule has garnered interest in the fields of prebiotic chemistry and plant biology. It is recognized as a component of smoke from burning vegetation and has been identified as a potent seed germination stimulant for a variety of plant species. Its biological activity is primarily attributed to its ability to slowly release cyanide, a known signaling molecule in plants. This technical guide provides a comprehensive overview of the available scientific information on **2,3-dihydroxypropanenitrile**, including its chemical and physical properties, synthesis, biological activity, and relevant experimental considerations.

## Chemical and Physical Properties

A summary of the key physicochemical properties of **2,3-dihydroxypropanenitrile** is presented in Table 1. These properties have been computationally predicted and are available through public chemical databases.

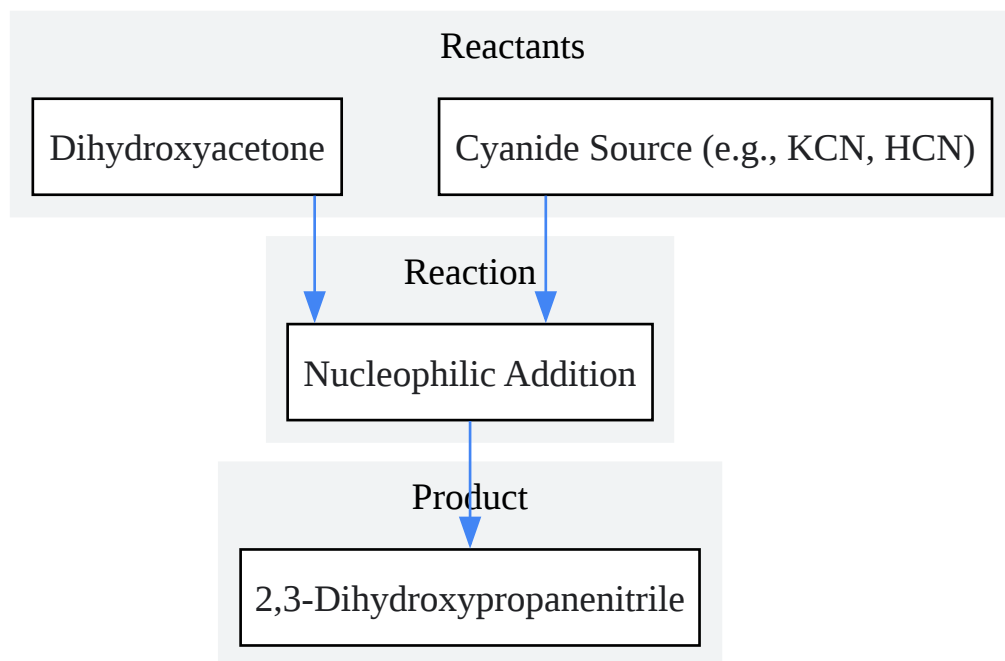
Table 1: Physicochemical Properties of **2,3-Dihydroxypropanenitrile**

| Property                       | Value                                         | Source     |
|--------------------------------|-----------------------------------------------|------------|
| Molecular Formula              | C <sub>3</sub> H <sub>5</sub> NO <sub>2</sub> | PubChem[1] |
| Molecular Weight               | 87.08 g/mol                                   | PubChem[1] |
| IUPAC Name                     | 2,3-dihydroxypropanenitrile                   | PubChem[1] |
| Synonyms                       | Glyceronitrile                                | PubChem[1] |
| CAS Number                     | 69470-43-5                                    | PubChem[1] |
| Canonical SMILES               | C(C(C#N)O)O                                   | PubChem[1] |
| InChI Key                      | GLZDDCMPOSSPQC-UHFFFAOYSA-N                   | PubChem[1] |
| XLogP3-AA (Predicted)          | -1.3                                          | PubChem[1] |
| Hydrogen Bond Donor Count      | 2                                             | PubChem[1] |
| Hydrogen Bond Acceptor Count   | 3                                             | PubChem[1] |
| Rotatable Bond Count           | 2                                             | PubChem[1] |
| Exact Mass                     | 87.032028 g/mol                               | PubChem[1] |
| Monoisotopic Mass              | 87.032028 g/mol                               | PubChem[1] |
| Topological Polar Surface Area | 64.3 Å <sup>2</sup>                           | PubChem[1] |
| Heavy Atom Count               | 6                                             | PubChem[1] |

## Synthesis

Detailed experimental protocols for the synthesis of **2,3-dihydroxypropanenitrile** are not readily available in peer-reviewed literature. However, its formation is described in the context of prebiotic chemistry and can be inferred from general cyanohydrin synthesis reactions. The primary route involves the reaction of a dihydroxyacetone precursor with a cyanide source. Another potential pathway is the derivatization of glycerol.

A generalized conceptual workflow for the synthesis of **2,3-dihydroxypropanenitrile** is presented below.



[Click to download full resolution via product page](#)

**Figure 1:** Conceptual workflow for the synthesis of **2,3-dihydroxypropanenitrile**.

## Biological Activity and Signaling Pathways

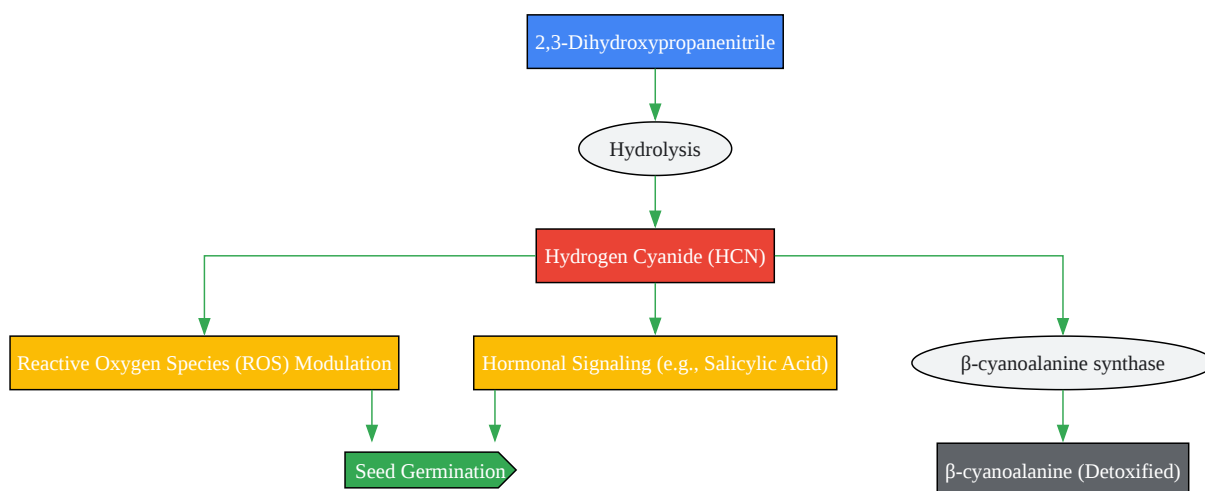
The most well-documented biological activity of **2,3-dihydroxypropanenitrile** is its role in promoting seed germination in a wide range of plant species. This effect is a consequence of the slow hydrolysis of the cyanohydrin to release hydrogen cyanide (HCN), a potent signaling molecule in plants.

### Role in Seed Germination

Smoke from burning vegetation contains **2,3-dihydroxypropanenitrile**, which serves as a chemical cue for post-fire recovery of plant communities by stimulating the germination of dormant seeds.

## Cyanide Signaling Pathway in Plants

The release of cyanide from **2,3-dihydroxypropanenitrile** initiates a signaling cascade in plant cells. While the complete pathway is still under investigation, key components have been identified. Cyanide can influence the production of reactive oxygen species (ROS) and interact with hormonal signaling pathways, such as those involving salicylic acid. A crucial enzyme in managing cyanide levels is  $\beta$ -cyanoalanine synthase, which detoxifies cyanide by converting it into  $\beta$ -cyanoalanine.



[Click to download full resolution via product page](#)

**Figure 2:** Proposed signaling pathway of **2,3-dihydroxypropanenitrile** in plant seed germination.

## Mammalian Cell Activity

Currently, there is a lack of publicly available data on the biological activity, cytotoxicity, or potential therapeutic applications of **2,3-dihydroxypropanenitrile** in mammalian systems. Research in this area is warranted to explore its potential for drug development, particularly

given the known biological activities of other nitrile-containing compounds. The primary concern for mammalian systems would be the potential for cyanide release and subsequent toxicity.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis and biological evaluation of **2,3-dihydroxypropanenitrile** are not widely published. The following sections provide generalized methodologies that can be adapted for research purposes.

### General Seed Germination Assay

This protocol provides a basic framework for assessing the effect of **2,3-dihydroxypropanenitrile** on seed germination.

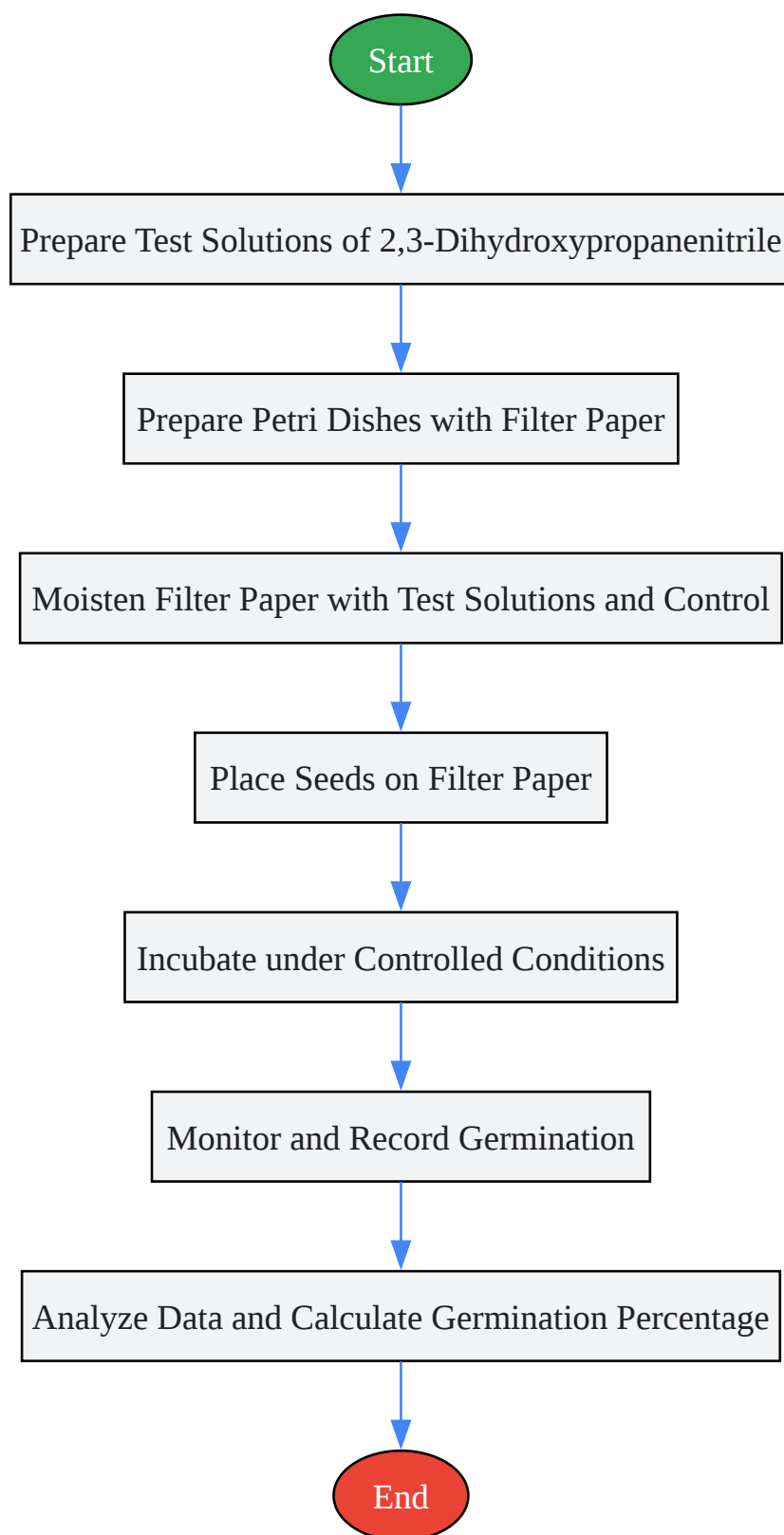
Materials:

- Seeds of the desired plant species
- **2,3-Dihydroxypropanenitrile**
- Sterile deionized water
- Petri dishes
- Filter paper
- Growth chamber or incubator

Procedure:

- Prepare a stock solution of **2,3-dihydroxypropanenitrile** in sterile deionized water.
- Perform serial dilutions to obtain a range of test concentrations.
- Place a sterile filter paper in each Petri dish.
- Moisten each filter paper with a specific volume of either a test solution or sterile deionized water (as a control).

- Place a predetermined number of seeds on the moist filter paper in each Petri dish.
- Seal the Petri dishes and place them in a growth chamber with controlled temperature and light conditions.
- Monitor the seeds daily and record the number of germinated seeds over a set period.
- Calculate the germination percentage for each concentration.



[Click to download full resolution via product page](#)

**Figure 3:** General workflow for a seed germination assay.

## General Cytotoxicity Assay (for future mammalian cell studies)

Should studies on mammalian cells be undertaken, a standard cytotoxicity assay such as the MTT or MTS assay could be employed.

Materials:

- Mammalian cell line of interest
- Cell culture medium and supplements
- 96-well cell culture plates
- **2,3-Dihydroxypropanenitrile**
- MTT or MTS reagent
- Solubilization solution (for MTT)
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare a range of concentrations of **2,3-dihydroxypropanenitrile** in the appropriate cell culture medium.
- Remove the old medium from the cells and replace it with the medium containing the test compound or control medium.
- Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- Add the MTT or MTS reagent to each well and incubate according to the manufacturer's instructions.
- If using MTT, add the solubilization solution.

- Measure the absorbance at the appropriate wavelength using a plate reader.
- Calculate cell viability as a percentage of the control and determine the IC<sub>50</sub> value.

## Spectral Data

Specific, experimentally determined spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR) for **2,3-dihydroxypropanenitrile** are not readily available in public databases. Researchers synthesizing this compound will need to perform their own spectral analysis for characterization.

## Safety and Handling

As a cyanohydrin, **2,3-dihydroxypropanenitrile** should be handled with caution due to its potential to release hydrogen cyanide. All work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn. Waste should be disposed of in accordance with institutional and local regulations for cyanide-containing compounds.

## Conclusion and Future Directions

**2,3-Dihydroxypropanenitrile** is a molecule with established biological activity in the plant kingdom, primarily related to its role as a precursor to the signaling molecule hydrogen cyanide. Its potential effects on mammalian cells and its viability as a lead compound for drug development remain unexplored. Future research should focus on developing robust and detailed synthesis protocols, characterizing its spectral properties, and conducting comprehensive in vitro and in vivo studies to assess its biological activity and toxicological profile in mammalian systems. Such studies will be crucial in determining the potential of **2,3-dihydroxypropanenitrile** and related cyanohydrins for therapeutic applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3-Dihydroxypropanenitrile | C<sub>3</sub>H<sub>5</sub>NO<sub>2</sub> | CID 13170124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 2,3-Dihydroxypropanenitrile (Glycionitrile)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15442846#2-3-dihydroxypropanenitrile-cas-number-69470-43-5]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)